Application Note: Synthesis and Characterization of 2-Hydrazono-5-nitro-1,2-dihydropyrimidine

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Compound of Interest

Compound Name:	*2-Hydrazono-5-nitro-1,2-dihydropyrimidine*
Cat. No.:	*B15227612*

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals
Document Type: Technical Protocol & Mechanistic Guide Compound Identifier: CAS 17802-59-4[1]

Introduction and Chemical Context

2-Hydrazono-5-nitro-1,2-dihydropyrimidine (often represented as its tautomer, 2-hydrazinyl-5-nitropyrimidine) is a highly versatile building block utilized extensively in the development of pharmaceutical libraries and advanced heterocyclic intermediates[2]. The presence of the strongly electron-withdrawing nitro group at the 5-position significantly activates the pyrimidine ring, making it an excellent substrate for nucleophilic aromatic substitution (

). Furthermore, the hydrazine moiety serves as a critical dinucleophile for subsequent cyclization reactions, enabling the synthesis of fused bicyclic systems such as pyrazolo[1,5-a]pyrimidines and triazolo[1,5-a]pyrimidines.

This application note details a scalable, highly controlled

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protocol for synthesizing this compound from 2-chloro-5-nitropyrimidine.

Mechanistic Design and Causality

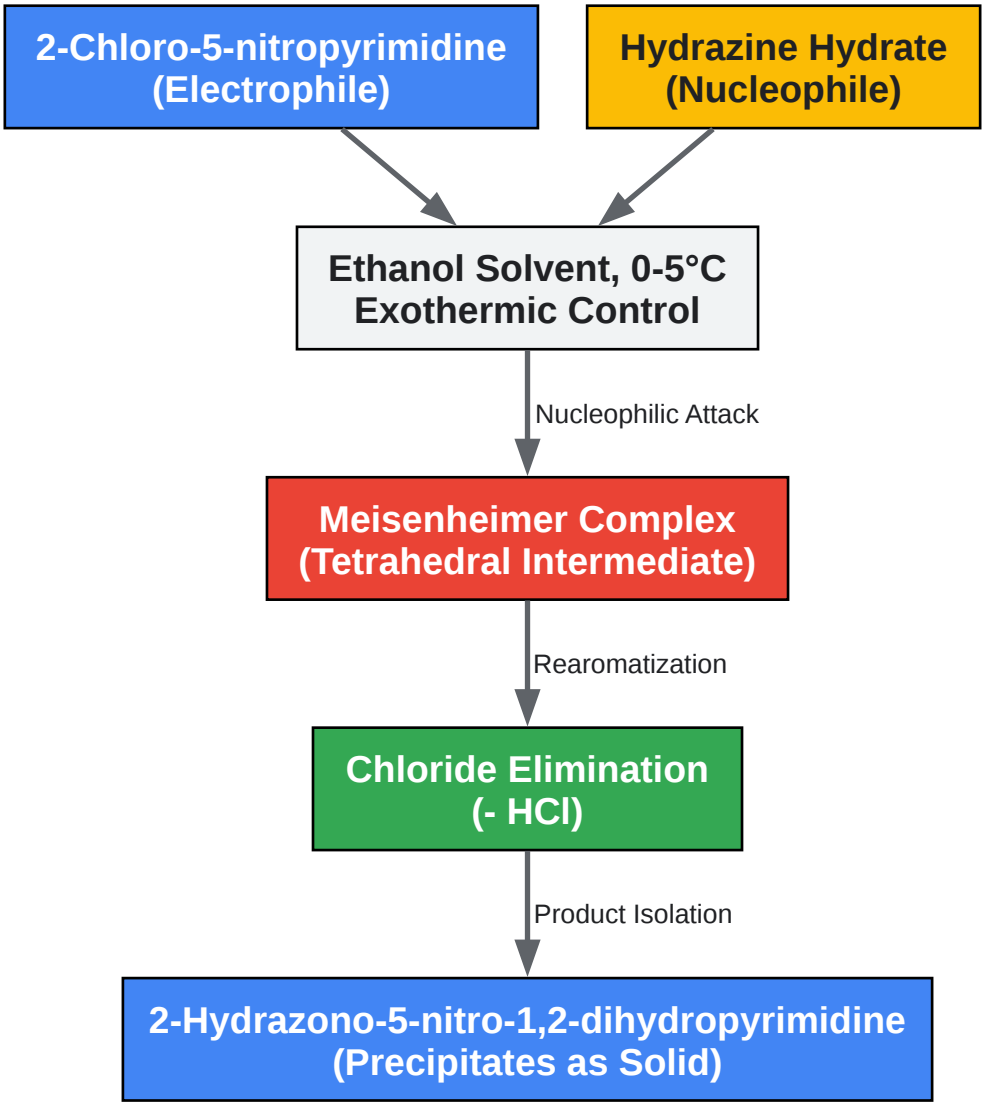
The synthesis relies on an Addition-Elimination (

) mechanism. Understanding the causality behind the reaction conditions is critical for a self-validating experimental setup:

- Electrophilic Activation: The 5-nitro group withdraws electron density via both inductive and resonance effects, rendering the C2 position highly electrophilic.
- Temperature Control (0–5 °C): Because the substrate is highly activated, the reaction is rapid and exothermic. Strict temperature control is required to prevent the nucleophilic hydrazine from attacking a second molecule of the starting material, which would yield the undesired symmetric dimer (1,2-bis(5-nitropyrimidin-2-yl)hydrazine).
- Solvent Selection (Ethanol): Ethanol is chosen because it easily solubilizes the starting 2-chloro-5-nitropyrimidine. As the reaction progresses, the highly polar product (which exhibits significant zwitterionic/hydrogen-bonded character in its hydrazono tautomeric form) precipitates out of the cold ethanolic solution. This precipitation drives the reaction forward via Le Chatelier's principle and simplifies downstream isolation.

Mechanistic Workflow Diagram

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Mechanistic workflow for the SNAr synthesis of **2-Hydrazono-5-nitro-1,2-dihydropyrimidine**.

Reagents and Quantitative Data

The following stoichiometry is optimized for a 10 mmol scale reaction.

Table 1: Stoichiometry and Reagent Specifications

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Reagent / Material	MW (g/mol)	Equivalents	Amount	Role
2-Chloro-5-nitropyrimidine	159.53	1.0 eq	1.59 g (10.0 mmol)	Starting Material / Electrophile
Hydrazine Hydrate (64%)	50.06	2.5 eq	1.25 g (25.0 mmol)	Nucleophile & Acid Scavenger
Absolute Ethanol	46.07	N/A	30.0 mL	Solvent
Deionized Water	18.02	N/A	50.0 mL	Wash Solvent

Note: An excess of hydrazine hydrate (2.5 eq) is utilized. One equivalent acts as the nucleophile, while the excess acts as a base to scavenge the generated hydrochloric acid, preventing the protonation and subsequent deactivation of the incoming hydrazine.

Step-by-Step Experimental Protocol

Disclaimer: This protocol is intended strictly for use in professional, fully equipped chemical laboratories. Hydrazine hydrate is toxic and a suspected carcinogen. All operations must be conducted inside a certified fume hood with appropriate Personal Protective Equipment (PPE).

Phase 1: Preparation and Dissolution

- Equipment Setup: Equip a 100 mL two-neck round-bottom flask with a magnetic stir bar, an addition funnel, and an internal thermocouple. Secure the flask over a magnetic stirrer inside a fume hood.
- Substrate Dissolution: Add 1.59 g (10.0 mmol) of 2-chloro-5-nitropyrimidine to the flask.
- Solvent Addition: Add 25.0 mL of absolute ethanol to the flask. Stir at 400 rpm until the solid is completely dissolved.
- Thermal Equilibration: Submerge the flask in an ice-water bath. Monitor the internal thermocouple until the solution temperature stabilizes between 0 °C and 5 °C.

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Phase 2: Nucleophilic Addition

- Reagent Preparation: In the addition funnel, prepare a solution of 1.25 g (25.0 mmol) of hydrazine hydrate dissolved in 5.0 mL of absolute ethanol.
- Controlled Addition: Begin adding the hydrazine hydrate solution dropwise to the vigorously stirring reaction mixture.
  - Critical Causality: The addition rate must be strictly controlled (approx. 1 drop per 2-3 seconds) to ensure the internal temperature does not exceed 5 °C. Rapid addition will cause a thermal spike, leading to the formation of bis-substituted impurities.
- Observation: Upon addition, a deep yellow to orange coloration will develop, followed shortly by the formation of a fine yellow precipitate. This indicates the formation of the highly polar **2-hydrazono-5-nitro-1,2-dihydropyrimidine** product[3].

Phase 3: Reaction Maturation and Workup

- Maturation: Once the addition is complete, maintain the reaction mixture in the ice bath and continue stirring for 2 hours.
- In-Process Control (IPC): Monitor the reaction completion via TLC (Silica gel, Eluent: 5% Methanol in Dichloromethane). The starting material spot (higher

) should be completely consumed.
- Quenching & Precipitation: Add 10.0 mL of ice-cold deionized water to the reaction mixture to maximize the precipitation of the product. Stir for an additional 15 minutes.

Phase 4: Isolation and Purification

- Filtration: Collect the yellow precipitate via vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake sequentially with:
  - 2 x 10 mL of ice-cold water (to remove hydrazine hydrochloride salts).
  - 1 x 10 mL of ice-cold ethanol (to remove trace unreacted starting material and organic impurities).

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- Drying: Transfer the solid to a vacuum desiccator and dry under high vacuum at 40 °C for 12 hours to afford the title compound.

Analytical Characterization

To ensure the trustworthiness of the protocol, the isolated material must be validated against the expected analytical parameters for CAS 17802-59-4[4].

Table 2: Expected Analytical Profile

Analytical Method	Expected Result / Signal	Interpretation
Appearance	Yellow to orange crystalline solid	Characteristic of conjugated nitro-heterocycles.
LC-MS (ESI+)	156.0	Matches the molecular weight of (155.11 g/mol)[3].
H NMR (DMSO-)	~9.0-9.2 (s, 2H, Ar-H)	Represents the symmetric protons at the 4 and 6 positions of the pyrimidine ring.
H NMR (DMSO-)	~8.5-10.0 (br s, NH/NH2)	Exchangeable protons from the hydrazono/hydrazinyl moiety. Broadening is due to tautomeric exchange and quadrupolar relaxation of nitrogen.

References

- Howei Pharm. "CAS 17802-59-4 C4H5N5O2 (E)-**2-Hydrazono-5-nitro-1,2-dihydropyrimidine** ≥95% - CMO,CDMO,Custom Synthesis." Howei Pharm Product Catalog. Available at:[Link]
- ChemicalRegister. "(E)-**2-Hydrazono-5-nitro-1,2-dihydropyrimidine** (CAS No. 17802-59-4) Suppliers." ChemicalRegister Database. Available at: [Link]

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Sources

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- To cite this document: BenchChem. [Application Note: Synthesis and Characterization of 2-Hydrazono-5-nitro-1,2-dihydropyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15227612/docs#application-note-synthesis-and-characterization-of-2-hydrazono-5-nitro-1-2-dihydropyrimidine]

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